

Spectroscopic Data of Ethylphenylsulfoxide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Ethylphenylsulfoxide*

CAS No.: *4170-80-3*

Cat. No.: *B105500*

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Introduction

Ethylphenylsulfoxide, a chiral organosulfur compound, serves as a vital intermediate and building block in organic synthesis. Its stereospecific reactions and applications in the development of pharmaceuticals and agrochemicals necessitate a comprehensive understanding of its structural and electronic properties. Spectroscopic analysis provides a fundamental and powerful tool for the unambiguous identification, purity assessment, and structural elucidation of this molecule. This guide offers an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **ethylphenylsulfoxide**, providing researchers, scientists, and drug development professionals with a thorough reference for their work. The interpretation of this data is grounded in established principles of spectroscopy, ensuring scientific integrity and practical utility.

Molecular Structure and Spectroscopic Correlation

The molecular structure of **ethylphenylsulfoxide**, with its distinct phenyl ring, ethyl group, and sulfoxide moiety, gives rise to a unique spectroscopic fingerprint. Each analytical technique

probes different aspects of the molecule's constitution, and a combined analysis provides a complete structural picture.

Caption: Molecular Structure of **Ethylphenylsulfoxide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **ethylphenylsulfoxide**, both ^1H and ^{13}C NMR provide critical information about the electronic environment of each nucleus.

^1H NMR Spectroscopy

The proton NMR spectrum of **ethylphenylsulfoxide** is characterized by distinct signals for the aromatic protons of the phenyl group and the aliphatic protons of the ethyl group. The chemical shifts are influenced by the electronegativity of the sulfoxide group and the anisotropic effects of the aromatic ring.

Table 1: ^1H NMR Spectroscopic Data for **Ethylphenylsulfoxide** (in CDCl_3)

Chemical Shift (δ) / ppm	Multiplicity	Coupling Constant (J) / Hz	Integration	Assignment
7.66 - 7.63	Multiplet	-	2H	Aromatic (ortho-protons)
7.53 - 7.50	Multiplet	-	3H	Aromatic (meta- & para-protons)
3.01 - 2.81	Multiplet	-	2H	Methylene (-CH ₂ -)
1.25	Triplet	7.4	3H	Methyl (-CH ₃)

Data sourced from the Supplementary Information of a study published by the Royal Society of Chemistry.^[1]

The downfield chemical shifts of the aromatic protons (7.50-7.66 ppm) are characteristic of a substituted benzene ring. The electron-withdrawing nature of the sulfoxide group deshields the ortho protons to a greater extent, causing them to resonate at a slightly lower field compared to the meta and para protons. The methylene protons of the ethyl group appear as a multiplet around 2.81-3.01 ppm due to coupling with the adjacent methyl protons. The methyl protons, in turn, are observed as a triplet at approximately 1.25 ppm, a result of splitting by the two methylene protons.

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum provides information on the number of distinct carbon environments and their electronic nature.

Table 2: ¹³C NMR Spectroscopic Data for **Ethylphenylsulfoxide** (in CDCl₃)

Chemical Shift (δ) / ppm	Assignment
143.5	Aromatic (C-ipso)
131.0	Aromatic (C-para)
129.2	Aromatic (C-meta)
124.5	Aromatic (C-ortho)
53.0	Methylene (-CH ₂ -)
6.6	Methyl (-CH ₃)

Data sourced from the Supplementary Information of a study published by the Royal Society of Chemistry.^[1]

The spectrum displays four signals in the aromatic region, corresponding to the ipso, ortho, meta, and para carbons of the phenyl ring. The ipso-carbon, directly attached to the sulfur atom, is the most downfield due to the direct electronic effect of the sulfoxide group. The methylene carbon resonates at approximately 53.0 ppm, significantly downfield from a typical alkane methylene due to the deshielding effect of the adjacent sulfur atom. The methyl carbon appears at a characteristic upfield position of around 6.6 ppm.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **ethylphenylsulfoxide** is dominated by a strong absorption band characteristic of the sulfoxide (S=O) group.

Table 3: Characteristic IR Absorption Bands for **Ethylphenylsulfoxide**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3060	Medium	Aromatic C-H stretch
~2970	Medium	Aliphatic C-H stretch
~1475	Medium	Aromatic C=C stretch
~1445	Medium	Aromatic C=C stretch
~1040	Strong	S=O stretch
~750	Strong	Aromatic C-H out-of-plane bend
~690	Strong	Aromatic C-H out-of-plane bend

The most diagnostic peak in the IR spectrum of **ethylphenylsulfoxide** is the strong absorption band for the S=O stretching vibration, which typically appears in the range of 1030-1070 cm⁻¹. The exact position can be influenced by the electronic environment. The spectrum also shows characteristic absorptions for the aromatic C-H stretching just above 3000 cm⁻¹ and aliphatic C-H stretching just below 3000 cm⁻¹. The aromatic C=C stretching vibrations are observed in the 1400-1600 cm⁻¹ region. Strong bands in the fingerprint region, around 750 cm⁻¹ and 690 cm⁻¹, are indicative of a monosubstituted benzene ring.

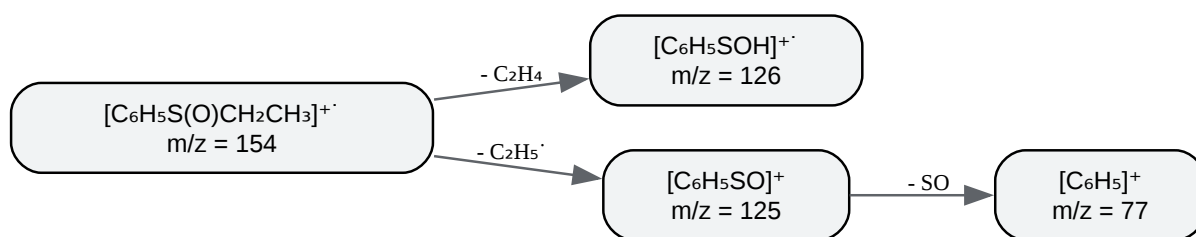
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural confirmation.

Table 4: Mass Spectrometry Data for **Ethylphenylsulfoxide**

m/z	Relative Intensity (%)	Assignment
154	40	$[M]^+$ (Molecular Ion)
126	100	$[M - C_2H_4]^+$
125	95	$[M - C_2H_5]^+$
109	30	$[C_6H_5SO]^+$
78	50	$[C_6H_6]^+$
77	60	$[C_6H_5]^+$

The mass spectrum of **ethylphenylsulfoxide** shows a molecular ion peak $[M]^+$ at an m/z of 154, corresponding to its molecular weight. A common fragmentation pathway for sulfoxides is the McLafferty rearrangement, leading to the elimination of an alkene. In this case, the loss of ethene (C_2H_4) results in a prominent peak at m/z 126, which is often the base peak. The loss of an ethyl radical (C_2H_5) gives rise to a peak at m/z 125. Further fragmentation can lead to the formation of the phenylsulfinyl cation ($[C_6H_5SO]^+$) at m/z 109 and the phenyl cation ($[C_6H_5]^+$) at m/z 77. The peak at m/z 78 corresponds to benzene, likely formed through rearrangement and fragmentation.



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Caption: Proposed Mass Spectrometry Fragmentation Pathway.

Experimental Protocols

The following are generalized protocols for the acquisition of the spectroscopic data presented. Actual parameters may vary depending on the specific instrumentation used.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **ethylphenylsulfoxide** in 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- **^1H NMR Acquisition:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 30° pulse width, a relaxation delay of 1 second, and 16-32 scans.
- **^{13}C NMR Acquisition:** Acquire the spectrum on the same instrument. Typical parameters include a 30° pulse width, a relaxation delay of 2 seconds, and a sufficient number of scans (e.g., 1024) to achieve a good signal-to-noise ratio. Proton decoupling is applied during acquisition.

IR Spectroscopy

- **Sample Preparation:** For a liquid sample, a thin film can be prepared between two sodium chloride (NaCl) or potassium bromide (KBr) plates. For a solid sample, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr and pressing the mixture into a transparent disk.
- **Acquisition:** Record the spectrum using a Fourier-Transform Infrared (FT-IR) spectrometer, typically over the range of $4000\text{--}400\text{ cm}^{-1}$. A background spectrum of the empty sample holder (or pure KBr pellet) should be recorded and subtracted from the sample spectrum.

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer, typically via a gas chromatograph (GC-MS) for volatile compounds or by direct infusion for less volatile samples.
- **Ionization:** Use Electron Ionization (EI) at a standard energy of 70 eV.
- **Analysis:** Scan a mass range appropriate for the compound, for example, from m/z 40 to 200.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and validated reference for the characterization of **ethylphenylsulfoxide**. The detailed analysis of ^1H NMR, ^{13}C NMR, IR, and MS spectra offers a multi-faceted approach to confirming the structure and purity of this important chemical entity. By understanding the correlation between the molecular structure and its spectroscopic signatures, researchers and professionals in the fields of chemistry and drug development can confidently utilize this information in their synthetic and analytical endeavors.

References

- Simple low cost porphyrinic photosensitizers for large scale chemoselective oxidation of sulfides to sulfoxides under green conditions: targeted protonation of porphyrins. *Catalysis Science & Technology*, 2018, 8, 768-781. [\[Link\]](#)

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Sources

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